

# Identifying Protein Interaction Partners of KCNAB2: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	<i>KCNAB2 Human Pre-designed siRNA Set A</i>
CAS No.:	<i>1504588-00-4</i>
Cat. No.:	<i>B605339</i>

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## Abstract

KCNAB2, the voltage-gated potassium channel subunit beta-2, is a crucial auxiliary protein that modulates the function of pore-forming alpha subunits of voltage-gated potassium (Kv) channels. Beyond its role in regulating ion channel activity, emerging evidence points to its involvement in a broader range of cellular processes through a network of protein-protein interactions. This technical guide provides a comprehensive overview of the known protein interaction partners of KCNAB2, the functional implications of these interactions, and detailed experimental protocols for their identification and validation. Furthermore, it visualizes the key signaling pathways in which KCNAB2 participates, offering a valuable resource for researchers investigating the physiological and pathological roles of this multifaceted protein and for professionals in drug development targeting ion channels and associated pathways.

## KCNAB2 Protein Interaction Partners

KCNAB2 is known to interact with a variety of proteins, primarily the alpha subunits of voltage-gated potassium channels, but also other regulatory and signaling molecules. These interactions are critical for the proper functioning of neurons and other excitable cells and have been implicated in various physiological and pathological conditions. While direct quantitative binding affinities for many of these interactions are not extensively documented in the literature, the functional consequences have been a subject of significant research.

## Data Presentation: Summary of KCNAB2 Interacting Proteins

The following table summarizes the experimentally validated protein interaction partners of KCNAB2, the experimental methods used to identify these interactions, and their functional significance.



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## Signaling Pathways Involving KCNAB2

KCNAB2 plays a significant role in modulating key signaling pathways, primarily by regulating the activity of voltage-gated potassium channels. Its interactions influence neuronal excitability and have been implicated in cancer-related signaling.

## Modulation of Neuronal Excitability in Dopamine Neurons

KCNAB2 is highly expressed in dopamine neurons and is a critical regulator of their firing patterns. It primarily interacts with Kv1 channel alpha subunits, such as Kv1.2 (KCNA2), to modulate their function. Loss of KCNAB2 leads to reduced surface expression of Kv1.2, altered channel inactivation, and consequently, increased neuronal excitability.[1][2] This can manifest as a broadened action potential waveform and reduced afterhyperpolarization.[1][2]



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KCNAB2 in Dopamine Neuron Excitability

## Role in Chemokine Signaling in Lung Adenocarcinoma

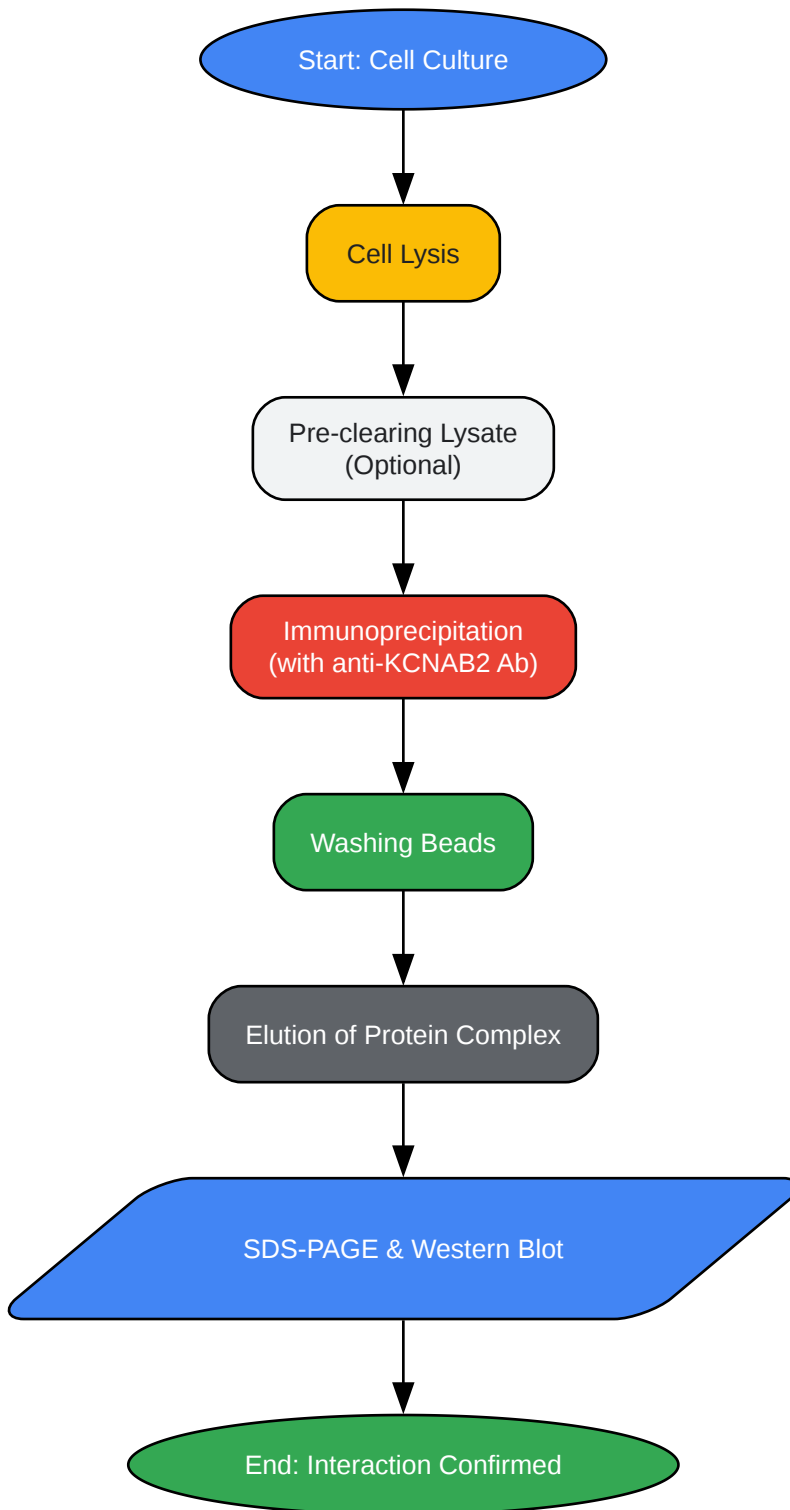
Recent studies have implicated KCNAB2 in the tumor microenvironment of lung adenocarcinoma (LUAD).[7][8] Low expression of KCNAB2 is associated with poor prognosis and reduced immune cell infiltration.[7][8] Mechanistically, KCNAB2 expression is positively correlated with the expression of several chemokines, such as CCL2, CCL3, CCL4, and CXCL10, which are crucial for the recruitment of immune cells to the tumor site.[8] This suggests that KCNAB2 may play a role in modulating the anti-tumor immune response through the regulation of chemokine signaling pathways.

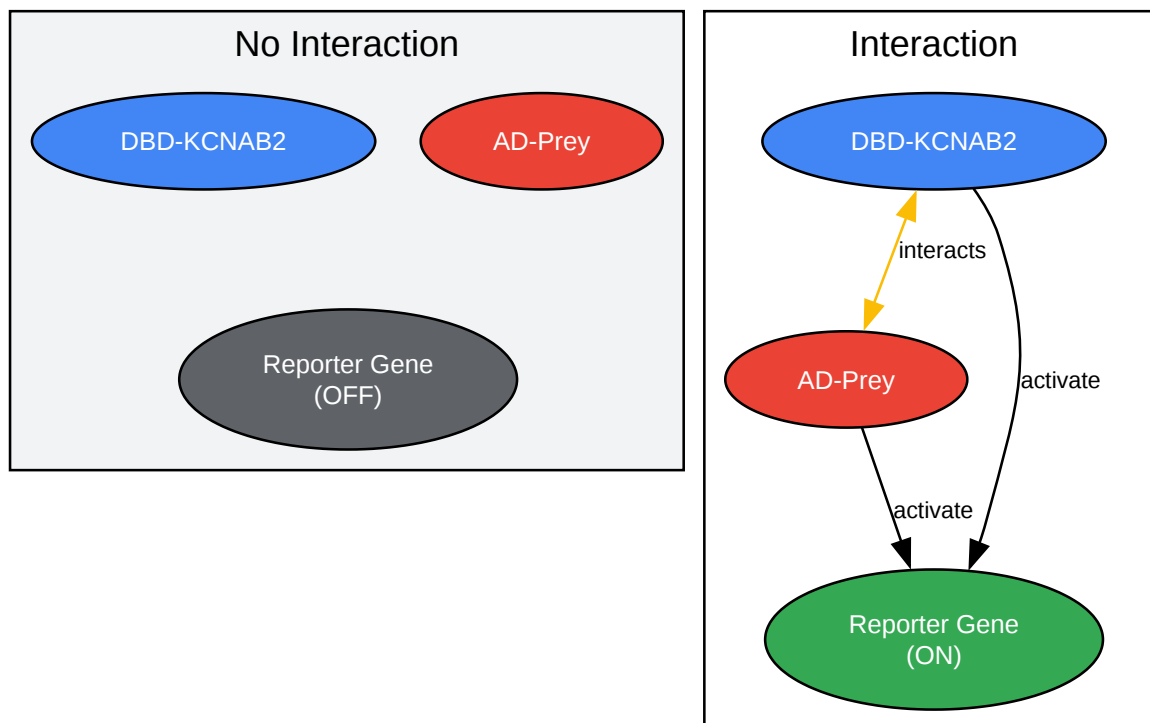


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